

Understanding Silver Carbonate Decomposition

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Compound Focus: Silver bicarbonate

CAS No.: 10357-62-7

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Silver carbonate is a pale yellow solid that begins decomposing at temperatures as low as **120 °C** [1]. The decomposition mechanism occurs in distinct stages involving different gases and products [2].

Thermal Decomposition Data

The following table summarizes key decomposition characteristics of silver carbonate (Ag_2CO_3) [1] [2].

Property	Description / Value
Chemical Formula	Ag_2CO_3
Appearance	Pale yellow solid
Onset of Decomposition	~120 °C

| **Major Decomposition Steps** | 1. Release of CO_2 at ~200 °C. 2. Simultaneous release of CO_2 and O_2 at ~400 °C. | | **Phase Transitions** | Two endothermic peaks at ~189 °C and ~197 °C (in CO_2 atmosphere) with no mass change. | | **Final Decomposition Products** | Silver metal (Ag), Carbon Dioxide (CO_2), and Oxygen (O_2). |

Frequently Asked Questions (FAQs)

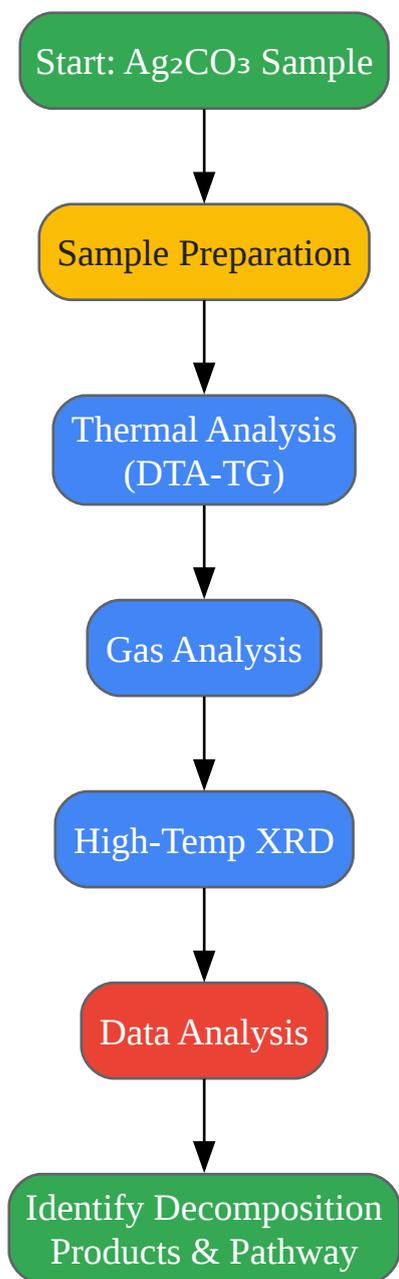
Q1: What are the primary safety concerns when working with silver carbonate? Silver carbonate is sensitive to light, darkening upon exposure. Ingestion may lead to **argyria**, a condition characterized by blue-gray skin discoloration. It also reacts with ammonia to form the highly explosive compound **silver fulminate** [1].

Q2: How should I store silver carbonate to prevent premature decomposition? Store it in **opaque containers** made of dark amber glass or plastic. Keep the container tightly sealed and in a dark, cool place to protect it from light [1].

Q3: What is the proper method for disposing of silver carbonate waste? The compound can be decomposed by adding a reducing agent like **formaldehyde** or **ascorbic acid**, which reduces it to metallic silver. The resulting silver metal can be collected and recycled [1].

Experimental Workflow for Thermal Analysis

For researchers studying the decomposition process, the following diagram outlines a general experimental workflow. The specific methods and conditions can be found in the research literature [2].



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Key Technical Notes

- **Decomposition is Multi-stage:** The process is not a single event. The initial release of CO₂ is followed by a second step where both CO₂ and O₂ are released [2].
- **Phase Transitions Occur:** Before mass loss begins, the solid undergoes reversible phase transitions, which appear as endothermic peaks in thermal analysis [2].

- **Atmosphere Matters:** Experiments are often conducted in a CO₂ flow to control the partial pressure of CO₂ and better resolve the decomposition steps [2].

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References

1. Silver carbonate - Sciencemadness Wiki [[sciencemadness.org](https://www.sciencemadness.org)]
2. Thermal decomposition of silver carbonate [link.springer.com]

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